

# Application Note: Quantitative Analysis of N-nitroso-deucravacitinib using a Certified Reference Material

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## Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

Cat. No.: B16082428

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Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides a comprehensive guide for the quantitative analysis of **N-nitroso-deucravacitinib**, a potential nitrosamine drug substance-related impurity (NDSRI) in deucravacitinib, utilizing a certified reference material (CRM). The protocol outlines a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method suitable for the detection and quantification of this impurity at trace levels, ensuring compliance with global regulatory standards.

## Introduction

Deucravacitinib is an oral, selective tyrosine kinase 2 (TYK2) inhibitor. During the synthesis or storage of deucravacitinib, there is a potential for the formation of nitrosamine impurities, such as **N-nitroso-deucravacitinib**. Nitrosamines are classified as probable human carcinogens, and their presence in pharmaceutical products is strictly regulated by health authorities,

including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[1]

Regulatory bodies mandate that pharmaceutical manufacturers conduct thorough risk assessments to identify and control the presence of nitrosamine impurities in their products.[1] [2] The International Council for Harmonisation (ICH) M7 guideline provides a framework for assessing and controlling DNA-reactive (mutagenic) impurities, including nitrosamines, to limit potential carcinogenic risk.[1]

The use of a certified reference material (CRM) is fundamental for the accurate quantification of **N-nitroso-deucravacitinib**. CRMs provide a reliable standard for method validation, calibration, and routine quality control, ensuring the data generated is accurate and traceable. [3] This application note details a robust LC-MS/MS method for the quantification of **N-nitroso-deucravacitinib** in drug substances and products, leveraging a CRM for precise and reliable measurements. While the synthesis of **N-nitroso-deucravacitinib** has been reported to be challenging, this protocol is intended for laboratories that have access to a CRM of this impurity.[4]

## Experimental Protocols

- **N-nitroso-deucravacitinib** Certified Reference Material (CRM)
- **N-nitroso-deucravacitinib**-d3 (or other suitable stable isotope-labeled internal standard)
- Deucravacitinib drug substance or drug product
- LC-MS grade acetonitrile, methanol, and water
- Formic acid (≥99%)
- Ammonium formate (≥99%)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Autosampler vials, caps, and septa
- Syringe filters (0.22 µm, PTFE or other suitable material)

A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source is recommended.

- CRM Stock Solution (100 µg/mL): Accurately weigh a suitable amount of **N-nitroso-deucravacitinib** CRM and dissolve it in a known volume of methanol to obtain a concentration of 100 µg/mL.
- Internal Standard (IS) Stock Solution (100 µg/mL): Prepare a 100 µg/mL stock solution of **N-nitroso-deucravacitinib-d3** in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the CRM stock solution with a suitable solvent (e.g., 50:50 methanol:water) to create calibration standards at appropriate concentrations (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ng/mL). Each working standard should be spiked with the internal standard to a final concentration of 10 ng/mL.
- Sample Preparation (Deucravacitinib Drug Substance): Accurately weigh approximately 100 mg of the deucravacitinib drug substance into a 10 mL volumetric flask. Dissolve and dilute to volume with a suitable solvent (e.g., methanol). Spike with the internal standard solution to a final concentration of 10 ng/mL. Filter the solution through a 0.22 µm syringe filter before analysis.
- Sample Preparation (Deucravacitinib Drug Product): Weigh and finely powder a representative number of deucravacitinib tablets. Accurately weigh a portion of the powder equivalent to 100 mg of the active pharmaceutical ingredient (API) into a 10 mL volumetric flask. Add a suitable extraction solvent (e.g., methanol), sonicate for 15 minutes, and dilute to volume. Spike with the internal standard solution to a final concentration of 10 ng/mL. Centrifuge and filter the supernatant through a 0.22 µm syringe filter before analysis.
- LC Column: A suitable C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.3 mL/min

- Gradient Program:
  - 0-1 min: 10% B
  - 1-8 min: 10-90% B
  - 8-9 min: 90% B
  - 9-9.1 min: 90-10% B
  - 9.1-12 min: 10% B
- Injection Volume: 5  $\mu$ L
- Column Temperature: 40  $^{\circ}$ C
- MS Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)

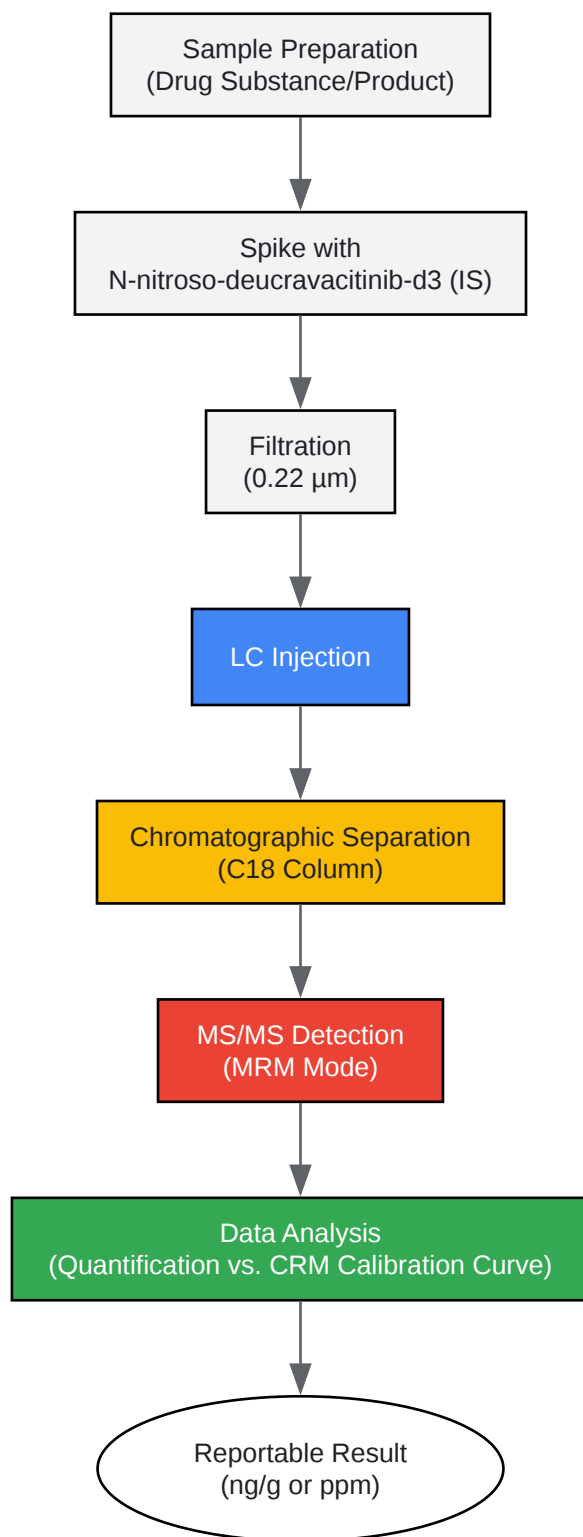
## Data Presentation

| Compound                          | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (eV) |
|-----------------------------------|---------------------|-------------------|-----------------|-----------------------|
| N-nitroso-deucravacitinib         | 455.2               | User Determined   | 100             | User Optimized        |
| N-nitroso-deucravacitinib-d3 (IS) | 458.2               | User Determined   | 100             | User Optimized        |
| Deucravacitinib                   | 426.3               | 358.2             | 50              | 25                    |

Note: The molecular weight of **N-nitroso-deucravacitinib** is approximately 454.46 g/mol , leading to a protonated molecule  $[M+H]^+$  at m/z 455.2.[5] The product ion and collision energy for **N-nitroso-deucravacitinib** and its internal standard should be optimized by the user by infusing a standard solution into the mass spectrometer. The MRM transition for deucravacitinib is based on published literature.[6]

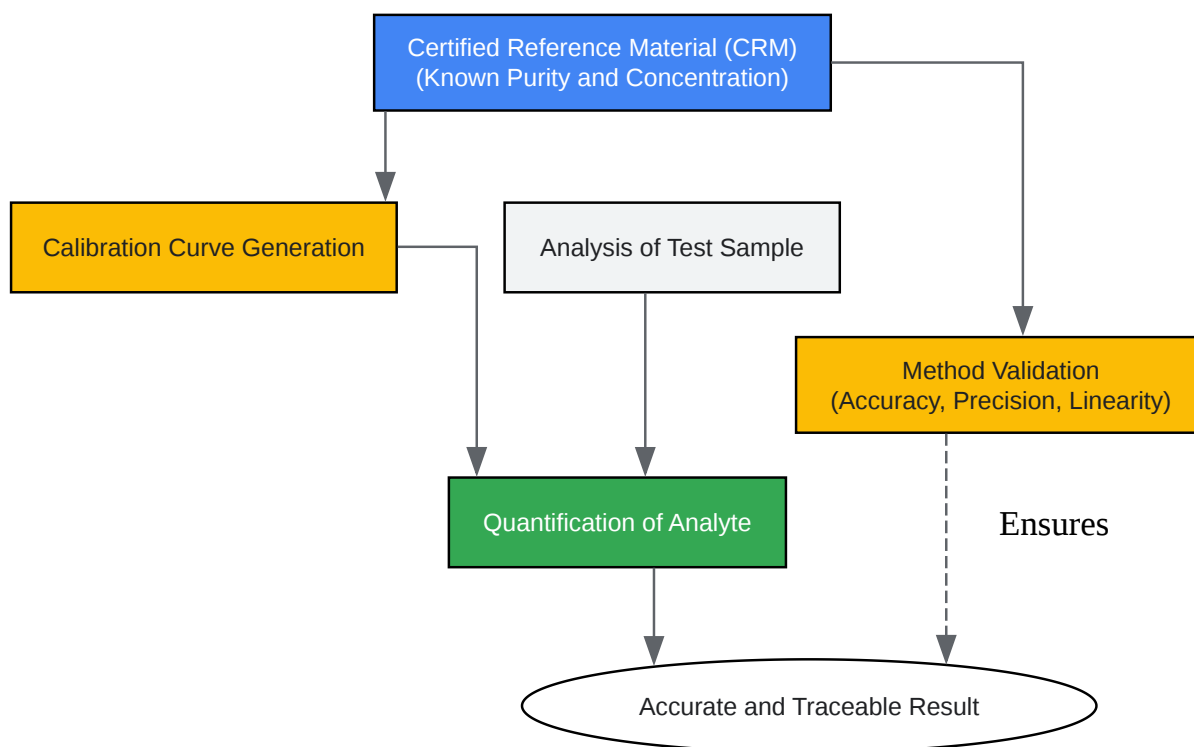
| Parameter                                   | Acceptance Criteria (as per ICH/FDA guidance)                                                                                                       | Typical Performance Data                                              |
|---------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------|
| Acceptable Intake (AI) Limit                | Varies based on carcinogenic potency categorization. For NDSRIs without sufficient data, a limit of 26.5 ng/day may be applied. <a href="#">[2]</a> | To be determined based on the maximum daily dose of the drug product. |
| Limit of Detection (LOD)                    | Sufficiently low to detect the impurity at a significant fraction of the AI limit.                                                                  | ~0.05 ng/mL                                                           |
| Limit of Quantification (LOQ)               | ≤ 30% of the acceptable intake limit.                                                                                                               | ~0.15 ng/mL                                                           |
| Linearity (Correlation Coefficient, $r^2$ ) | ≥ 0.99                                                                                                                                              | ≥ 0.995                                                               |
| Accuracy (% Recovery)                       | 70-130%                                                                                                                                             | 85-115%                                                               |
| Precision (% RSD)                           | Repeatability: ≤ 15%,<br>Intermediate Precision: ≤ 20%                                                                                              | ≤ 10%                                                                 |

## Visualization of Experimental Workflow and Logic



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Caption: Workflow for the quantification of **N-nitroso-deucravacitinib**.



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Caption: Role of CRM in ensuring analytical accuracy.

## Conclusion

The described LC-MS/MS method, in conjunction with a certified reference material for **N-nitroso-deucravacitinib**, provides a reliable and robust protocol for the quantification of this critical nitrosamine impurity. Adherence to this method will enable pharmaceutical manufacturers and researchers to ensure the safety and quality of deucravacitinib-containing products, meeting the stringent requirements of global regulatory agencies. The use of a stable isotope-labeled internal standard and a validated method ensures the highest level of accuracy and precision in the analytical results.

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## References

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